

# Carbitol™ Solvent in Scientific Research: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Diethylene Glycol Monoethyl Ether

Cat. No.: B124667

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## Introduction

Carbitol™ solvent, chemically known as **Diethylene Glycol Monoethyl Ether** (DEGEE), is a high-boiling, hydrophilic glycol ether with a versatile range of applications.<sup>[1]</sup> Its excellent solvency for a wide array of substances, compatibility with water and organic solvents, and its role as a penetration enhancer make it a valuable tool in various scientific research and drug development contexts.<sup>[1][2]</sup> This guide provides a detailed overview of the core applications of Carbitol™ in scientific research, with a focus on its use as a vehicle in toxicology studies, a component in pharmaceutical formulations, and its potential in other advanced research applications.

## Core Applications in Scientific Research

### Vehicle in Preclinical Toxicology Studies

Carbitol™ is frequently employed as a vehicle for the administration of test compounds in non-clinical toxicology studies, particularly for substances with poor water solubility.<sup>[3]</sup> Its established safety profile and ability to solubilize a wide range of molecules make it a suitable choice for in vivo experiments.<sup>[4]</sup>

The following tables summarize key quantitative data from a safety assessment study of **Diethylene Glycol Monoethyl Ether** (DEGEE).

Table 1: In Vitro Cytotoxicity of DEGEE on HEK293 Cells[3]

Parameter	Value
Cell Line	Human Embryonic Kidney (HEK) 293
Assay	Sulforhodamine B (SRB) Assay
IC50	15 mg/ml

Table 2: Acute In Vivo Toxicity of DEGEE in Swiss Albino Mice[3]

Route of Administration	Dose	Observation
Intraperitoneal	1000 mg/kg	100% survival, no significant behavioral or histological changes
Intraperitoneal	3000 mg/kg and above	Total mortality within 14 days

Table 3: Subchronic (28-day) Oral Toxicity of DEGEE in Swiss Albino Mice[3]

Dose	Observation
500 mg/kg	No significant changes in hematological, biochemical, or histopathological parameters
1000 mg/kg	No significant changes in hematological, biochemical, or histopathological parameters
2000 mg/kg	No significant changes in hematological, biochemical, or histopathological parameters

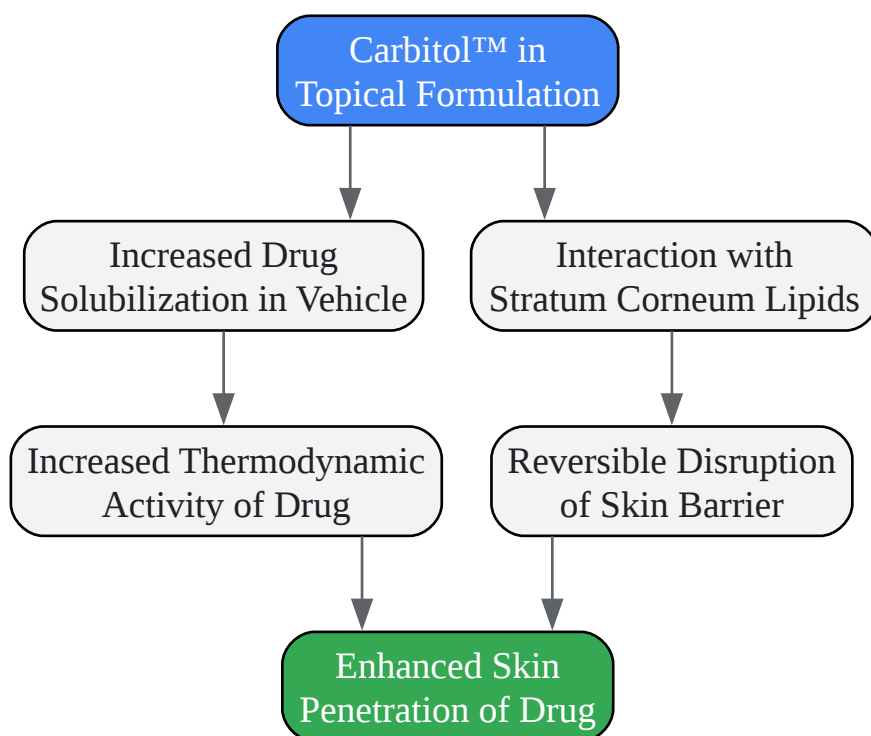
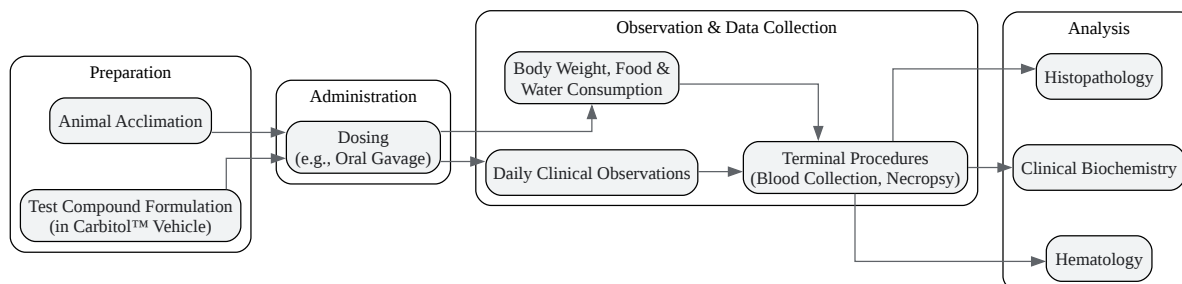
## In Vitro Cytotoxicity Assay (SRB Assay)[3]

- Cell Culture: Plate Human Embryonic Kidney (HEK) 293 cells in 96-well plates and incubate for 24 hours.

- Treatment: Treat the cells with varying concentrations of DEGEE (e.g., 0.5 mg/ml to 25 mg/ml) for 12 and 24 hours.
- Fixation: Fix the cells with 10% trichloroacetic acid.
- Staining: Stain the fixed cells with Sulforhodamine B (SRB).
- Solubilization: Dissolve the protein-bound SRB in 10 mM Tris Base.
- Absorbance Measurement: Record the absorbance at 510 nm using a microplate reader.

#### In Vivo Acute and Subchronic Toxicity Studies in Mice<sup>[3]</sup>

- Animal Model: Use Swiss albino mice.
- Acute Toxicity (Intraperitoneal):
  - Administer a single intraperitoneal dose of DEGEE (e.g., 1000 mg/kg, 3000 mg/kg).
  - Observe the animals for 14 days, monitoring for mortality, behavioral changes, and signs of toxicity.
  - Perform histological analysis of major organs.
- Subchronic Toxicity (Oral):
  - Administer daily oral doses of DEGEE (e.g., 500, 1000, 2000 mg/kg) for 28 days.
  - Monitor body weight, food and water intake, and general behavior.
  - At the end of the study, collect blood for hematological and biochemical analysis.
  - Perform histopathological examination of major organs.



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